

3,4,5-Trimethoxybenzylamine structural formula and molecular weight

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Compound of Interest

Compound Name: 3,4,5-Trimethoxybenzylamine

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An In-depth Technical Guide to 3,4,5-Trimethoxybenzylamine

This technical guide provides a comprehensive overview of the chemical and physical properties of **3,4,5-Trimethoxybenzylamine**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Properties

3,4,5-Trimethoxybenzylamine is a substituted benzylamine that serves as a valuable intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its structure is characterized by a benzylamine core with three methoxy groups substituted at the 3, 4, and 5 positions of the benzene ring.

Structural Formula and Molecular Representation:

The chemical structure of **3,4,5-Trimethoxybenzylamine** is depicted below:

- Molecular Formula: $C_{10}H_{15}NO_3$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- IUPAC Name: (3,4,5-trimethoxyphenyl)methanamine[\[1\]](#)[\[2\]](#)[\[3\]](#)
- SMILES: COC1=CC(=CC(=C1OC)OC)CN[\[1\]](#)[\[2\]](#)[\[3\]](#)

- InChI Key: YUPUSBMJCFBHAP-UHFFFAOYSA-N[1][2][3]

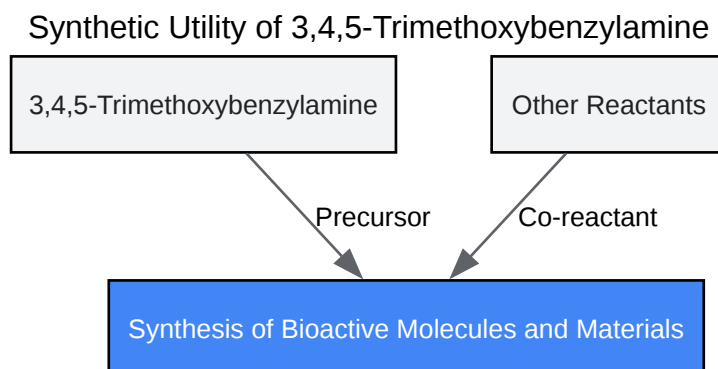
Physicochemical Data

The quantitative properties of **3,4,5-Trimethoxybenzylamine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	197.23 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[4]
Density	1.155 g/mL at 25 °C	[4][5]
Boiling Point	120-122 °C at 0.05 mmHg	[2][4]
Refractive Index	1.548 at 20 °C	[4][5]
Flash Point	>110 °C (>230 °F)	[2]
CAS Number	18638-99-8	[1][2][3][4][5]

Applications in Synthesis

3,4,5-Trimethoxybenzylamine is a key building block in the synthesis of more complex molecules. A notable application is its use in the synthesis of benzyl 3-deoxy-3-(3,4,5-trimethoxybenzylamino)- β -L-xylopyranoside.[2] It is also utilized in the agrochemical, pharmaceutical, and dyestuff fields as an important organic intermediate.[2]



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Caption: Synthetic role of **3,4,5-Trimethoxybenzylamine**.

Experimental Protocols

Detailed experimental protocols for specific reactions involving **3,4,5-Trimethoxybenzylamine** are highly dependent on the target molecule. However, a general synthetic procedure for its use as a nucleophile in a reductive amination reaction is outlined below. This is a representative protocol and may require optimization for specific substrates.

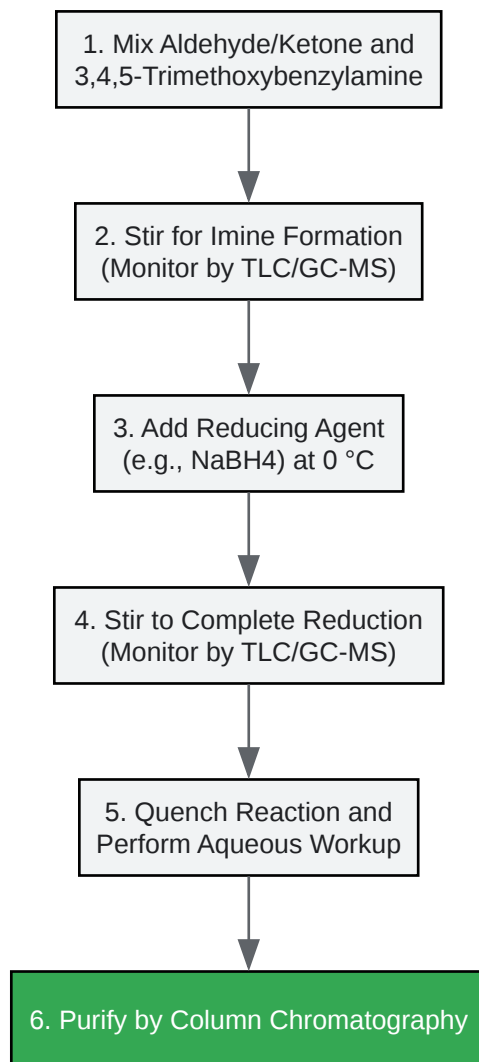
Representative Protocol: Reductive Amination

- **Reaction Setup:** To a solution of an aldehyde or ketone (1.0 equivalent) in a suitable solvent (e.g., methanol, dichloromethane, or 1,2-dichloroethane) is added **3,4,5-Trimethoxybenzylamine** (1.0-1.2 equivalents).
- **Imine Formation:** The reaction mixture is stirred at room temperature for 1-2 hours to facilitate the formation of the corresponding imine. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Reduction:** Upon completion of imine formation, a reducing agent such as sodium borohydride (NaBH_4) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5-2.0 equivalents) is

added portion-wise at 0 °C.

- **Reaction Progression:** The reaction is allowed to warm to room temperature and stirred for an additional 2-12 hours until the reaction is complete as indicated by TLC or GC-MS.
- **Workup:** The reaction is quenched by the slow addition of water or a saturated aqueous solution of ammonium chloride (NH_4Cl). The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate, dichloromethane).
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired secondary amine.

Experimental Workflow: Reductive Amination



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Caption: General workflow for reductive amination.

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